

# Chromic Acid in Qualitative Organic Analysis: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromic acid

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## Introduction

**Chromic acid**, typically in the form of the Jones reagent, is a robust and effective tool in qualitative organic analysis for the identification of specific functional groups.<sup>[1]</sup> Its high oxidation potential allows for the differentiation of primary and secondary alcohols, as well as aldehydes, from tertiary alcohols and ketones.<sup>[2][3]</sup> The visible color change associated with the reaction provides a clear and rapid indication of a positive result, making it a valuable assay in synthetic chemistry and drug development for functional group determination.<sup>[1][4]</sup>

The reagent is prepared by dissolving chromium trioxide ( $\text{CrO}_3$ ) or potassium/sodium dichromate in aqueous sulfuric acid.<sup>[1][5]</sup> The active oxidant is **chromic acid** ( $\text{H}_2\text{CrO}_4$ ), which is formed in situ.<sup>[6][7]</sup>

## Principle of the Test

The **chromic acid** test is based on the oxidation of a substrate by hexavalent chromium ( $\text{Cr}^{6+}$ ), which is orange.<sup>[8]</sup> In the presence of an oxidizable functional group, the chromium is reduced to the trivalent state ( $\text{Cr}^{3+}$ ), which characteristically appears blue-green.<sup>[4][9]</sup>

- Primary Alcohols: Are oxidized first to aldehydes and then further to carboxylic acids.<sup>[2][5]</sup>
- Secondary Alcohols: Are oxidized to ketones.<sup>[2][3]</sup>

- Aldehydes: Are oxidized to carboxylic acids.[2][8]
- Tertiary Alcohols & Ketones: Do not react under the test conditions, and therefore, no color change is observed.[8][9]

The overall reaction can be summarized as the conversion of the orange  $\text{Cr}^{6+}$  ion to the blue-green  $\text{Cr}^{3+}$  ion, which often forms a precipitate.[2][9]

## Applications in Research and Drug Development

- Functional Group Elucidation: Rapidly determine the presence of primary/secondary alcohols or aldehydes in newly synthesized compounds or isolated natural products.
- Reaction Monitoring: Track the progress of oxidation reactions in a synthetic pathway.
- Quality Control: Verify the identity of starting materials and intermediates in a drug development pipeline.
- Distinguishing Isomers: Differentiate between isomers, such as a primary or secondary alcohol from a tertiary alcohol.

## Experimental Protocols

### 4.1. Preparation of Jones Reagent (**Chromic Acid** Solution)

- Caution: Chromium(VI) compounds are highly toxic and carcinogenic.[5] Always handle them in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Procedure: To a flask containing 25 g of chromium trioxide ( $\text{CrO}_3$ ), carefully add 25 mL of concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ). Stir the mixture until a homogenous solution is formed. Cautiously add this mixture to 75 mL of water and cool the solution in an ice bath.

### 4.2. Qualitative Test Protocol

- Sample Preparation: Dissolve 1-3 drops of a liquid sample or approximately 10-20 mg of a solid sample in 1 mL of acetone in a clean test tube.[8][9]

- Reagent Addition: While wearing gloves, add 1-2 drops of the Jones reagent to the test tube.  
[9]
- Observation: Swirl the test tube and observe any color change within 2-5 seconds.[8][10]
- Interpretation:
  - Positive Test: The rapid appearance of a blue-green color or a dark precipitate indicates the presence of a primary alcohol, secondary alcohol, or an aldehyde.[2][9]
  - Negative Test: The solution remains orange, indicating the absence of an oxidizable functional group (e.g., a tertiary alcohol or ketone).[2][8]

## Data Presentation: Reaction Observations

Functional Group	Reactivity with Chromic Acid	Observation	Typical Reaction Time
Primary Alcohol	Readily Oxidized	Orange solution turns to a blue-green color/precipitate.[2][8]	Within 2-3 seconds[10]
Secondary Alcohol	Readily Oxidized	Orange solution turns to a blue-green color/precipitate.[2][8]	Within 2-3 seconds[10]
Aldehyde (Aliphatic)	Rapidly Oxidized	Solution turns cloudy, and a blue-green precipitate forms.[8]	5-30 seconds[8][10]
Aldehyde (Aromatic)	Oxidized	A blue-green precipitate forms.[8]	30-120 seconds or longer[8][10]
Tertiary Alcohol	No Reaction	Solution remains orange.[8]	No reaction
Ketone	No Reaction	Solution remains orange.[3]	No reaction

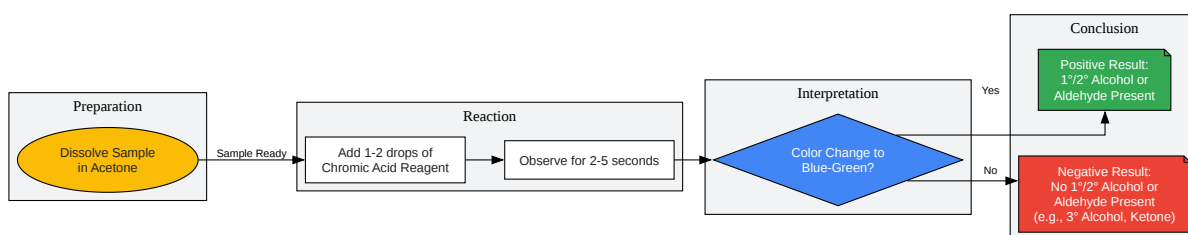
## Limitations and Interferences

- Phenols and Enols: These compounds can also give a positive test, leading to potential false positives.
- Solubility: If the unknown is not soluble in acetone, two layers may be present. A positive result is indicated by a blue-green color in either layer.[2]
- Acid Sensitivity: The highly acidic nature of the reagent may cause side reactions with acid-sensitive functional groups.[11]

## Safety Precautions

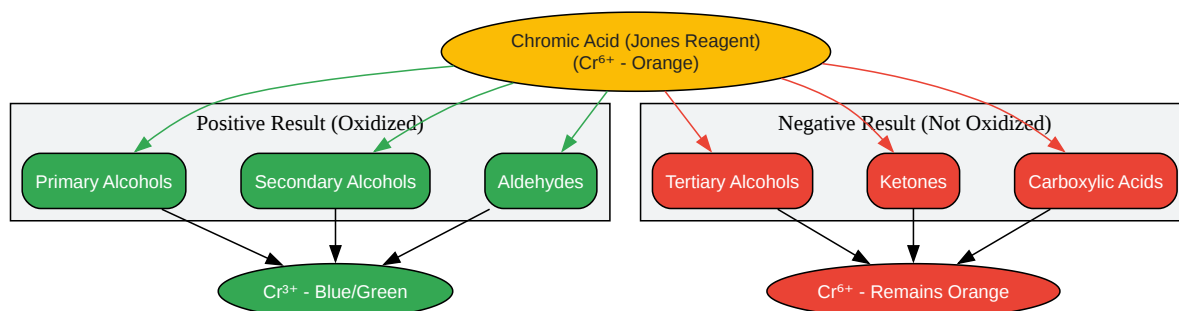
- Toxicity: **Chromic acid** and its precursors are highly toxic and carcinogenic.[5]
- Corrosivity: The reagent is corrosive.[10] Avoid contact with skin and eyes.
- Handling: Always work in a well-ventilated fume hood and wear appropriate PPE.
- Waste Disposal: Dispose of chromium waste according to institutional and regulatory guidelines. Excess reagent can be quenched by adding isopropanol until the orange color disappears and a blue-green precipitate forms.[6]

## Visualizations



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Caption: Experimental workflow for the **chromic acid** test.



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Caption: Reactivity of functional groups with **chromic acid**.

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- To cite this document: BenchChem. [Chromic Acid in Qualitative Organic Analysis: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076003#chromic-acid-as-a-reagent-in-qualitative-organic-analysis]

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